An In-depth Technical Guide to 2-Methyltetrazole: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Methyltetrazole*
CAS No.:	*16681-78-0*
Cat. No.:	*B106234*

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This guide provides a comprehensive technical overview of **2-Methyltetrazole**, a heterocyclic compound of significant interest in pharmaceutical and materials science. Designed for researchers, medicinal chemists, and drug development professionals, this document delves into the core physicochemical properties, validated synthetic protocols, and key applications of this versatile molecule.

Introduction: The Significance of the Tetrazole Moiety

Tetrazoles are a class of five-membered heterocyclic compounds containing four nitrogen atoms and one carbon atom. Their unique electronic structure and physicochemical properties make them valuable scaffolds in medicinal chemistry.[1] The tetrazole ring is often employed as a bioisostere for the carboxylic acid group, enhancing metabolic stability and lipophilicity of drug candidates.[2][3][4] With a pKa similar to carboxylic acids, the tetrazole functional group can improve a molecule's pharmacokinetic profile.[1] The 2-methyl substituted variant, **2-**

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Methyltetrazole, serves as a crucial building block in the synthesis of more complex, biologically active molecules.[2][5]

Physicochemical and Structural Properties

2-Methyltetrazole is a colorless crystalline solid that exhibits good stability at room temperature.[6] A thorough understanding of its fundamental properties is critical for its effective use in research and development.

Core Molecular Data

The fundamental identifiers and properties of **2-Methyltetrazole** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value	Source
Molecular Formula	$C_2H_4N_4$	PubChem[7], ChemBK[6]
Molecular Weight	84.08 g/mol	PubChem[7], NIST[8]
Exact Mass	84.043596145 Da	PubChem[7], ECHEMI[9]
IUPAC Name	2-methyl-2H-1,2,3,4-tetrazole	PubChem[7]
CAS Registry Number	16681-78-0	NIST[8], ChemicalBook[10]
SMILES	CN1N=CN=N1	PubChem[7], PubChemLite[11]

Molecular Structure

The structure of **2-Methyltetrazole** consists of a five-membered ring with four nitrogen atoms and one carbon atom, with a methyl group attached to one of the nitrogen atoms.

Caption: Molecular structure of **2-Methyltetrazole**.

Synthesis of 2-Methyltetrazole

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Several synthetic routes to **2-Methyltetrazole** have been reported. The choice of method often depends on the availability of starting materials, desired scale, and safety considerations. A common laboratory-scale synthesis involves the methylation of tetrazole. However, direct synthesis from simpler precursors is also feasible.

General Synthetic Approach

One documented method involves the reaction of nitromethane with aqueous ammonia under alkaline conditions.[6] Another approach utilizes the reaction of tetrachloromethane with ammonia at high temperatures.[6] For substituted tetrazoles, a frequently employed strategy is the [2+3] cycloaddition of organic nitriles with an azide source, which can be catalyzed by various reagents.[12][13]

Caption: Generalized workflow for the synthesis of 2-methyl substituted tetrazoles.

Applications in Research and Drug Development

The tetrazole moiety is a privileged scaffold in medicinal chemistry, and **2-Methyltetrazole** serves as a key intermediate in the synthesis of various pharmaceuticals.[2][4]

Role as a Bioisostere

As previously mentioned, the tetrazole ring is a well-established bioisostere of the carboxylic acid group.[3] This substitution can lead to:

- Improved Metabolic Stability: The tetrazole ring is generally more resistant to metabolic degradation than a carboxylic acid.
- Enhanced Lipophilicity: This can improve cell membrane permeability and oral bioavailability.
- Modulated Acidity: The pKa of the tetrazole proton is similar to that of a carboxylic acid, allowing it to maintain key ionic interactions with biological targets.[1]

Therapeutic Areas

Derivatives of **2-Methyltetrazole** and other tetrazoles are found in a wide range of marketed drugs with diverse biological activities, including:

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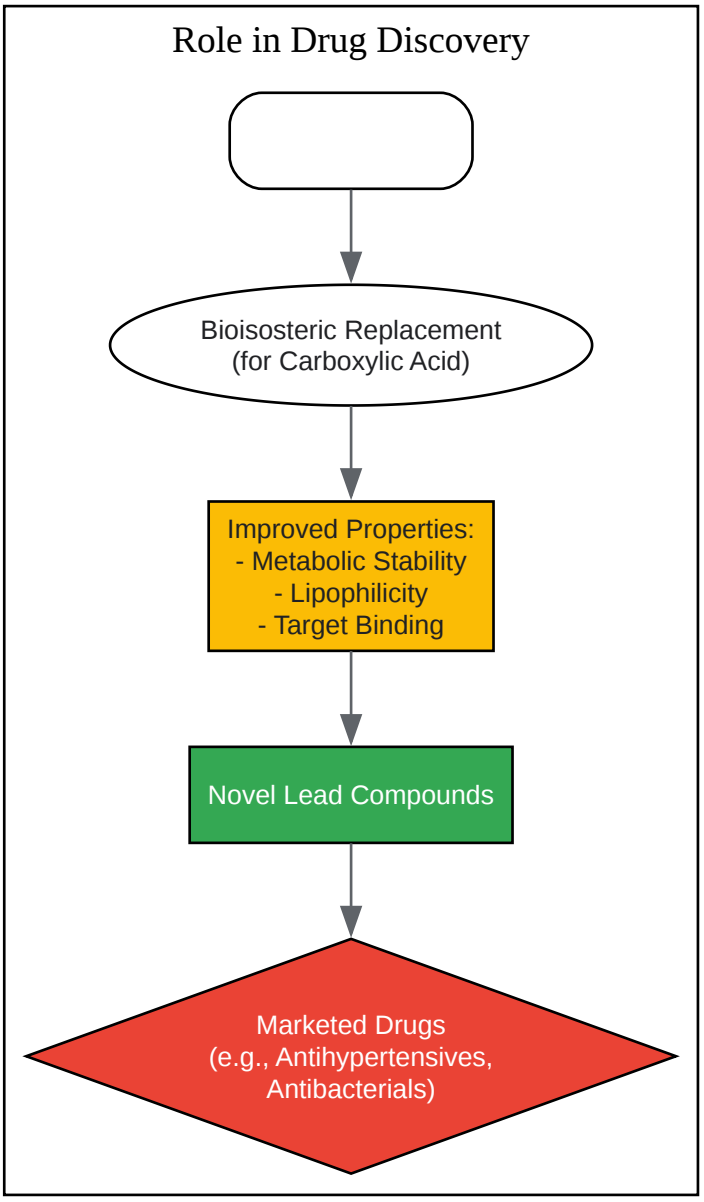
- Antihypertensives: Such as Losartan.[3]
- Antibacterial agents: Including Cefotiam.[3]
- Antiepileptics, sleeping pills, and antidepressants: **2-Methyltetrazole** can serve as an intermediate in the synthesis of compounds for these applications.[6]

The structural versatility allows for the development of compounds targeting various receptors and enzymes.[5]



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Caption: Logical flow of **2-Methyltetrazole**'s application in drug development.

Safety and Handling

2-Methyltetrazole and other tetrazole derivatives require careful handling due to their potential hazards.

- Irritant: The compound can be irritating to the skin and eyes, and direct contact should be avoided.[6]
- Explosive Hazard: As a high-nitrogen compound, it may pose an explosion risk under conditions of high temperature, high pressure, or when mixed with other reactive substances.[6][14]

Appropriate personal protective equipment (PPE), such as gloves and safety goggles, should always be worn when handling this chemical.[6] Work should be conducted in a well-ventilated fume hood.

Conclusion

2-Methyltetrazole, with a molecular formula of $C_2H_4N_4$ and a molecular weight of 84.08 g/mol , is more than a simple chemical entity. It represents a key structural motif that has enabled significant advances in medicinal chemistry and materials science. Its role as a metabolically stable bioisostere for carboxylic acids has cemented its importance in modern drug design. A comprehensive understanding of its synthesis, properties, and safe handling is paramount for any researcher aiming to leverage the unique advantages of the tetrazole scaffold in their scientific endeavors.

References

- PubChem. 2-methyl-2H-1,2,3,4-tetrazole. [Link]
- ChemBK. **2-Methyltetrazole**. [Link]
- NIST. 2H-Tetrazole, 2-methyl-. [Link]

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- PubChemLite. 2-methyl-2h-tetrazole (C2H4N4). [Link]
- PubChem. 2-Methyl-5-[(2-methylphenoxy)methyl]tetrazole. [Link]
- Cheméo. Chemical Properties of 2H-Tetrazole, 2-methyl- (CAS 16681-78-0). [Link]
- Organic Chemistry Portal. Synthesis of 2H-tetrazoles. [Link]
- SpectraBase. **2-Methyltetrazole** 13C NMR. [Link]
- PubMed Central. Tetrazolium Compounds: Synthesis and Applications in Medicine. [Link]
- PubChem. 2-methyl-2H-1,2,3,4-tetrazol-5-amine. [Link]
- PubChem. 2-Methyl-5-phenyl-2H-tetrazole. [Link]
- Beilstein Journal of Organic Chemistry. Innovative synthesis of drug-like molecules using tetrazole as core building blocks. [Link]
- MDPI. Synthesis and Characterization of 1-Hydroxy-5-Methyltetrazole and Its Energetic Salts. [Link]
- ResearchGate. Synthesis and characterization of 2-methyl-5-vinyltetrazole. [Link]
- National Institutes of Health. Innovative synthesis of drug-like molecules using tetrazole as core building blocks. [Link]

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Sources

- 1. Page loading... [guidechem.com]
- 2. BJOC - Innovative synthesis of drug-like molecules using tetrazole as core building blocks [beilstein-journals.org]

- 3. lifechemicals.com [lifechemicals.com]
- 4. Innovative synthesis of drug-like molecules using tetrazole as core building blocks - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Tetrazolium Compounds: Synthesis and Applications in Medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. 2-methyl-2H-1,2,3,4-tetrazole | C2H4N4 | CID 140124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2H-Tetrazole, 2-methyl- [webbook.nist.gov]
- 9. echemi.com [echemi.com]
- 10. 2H-Tetrazole, 2-methyl- | 16681-78-0 [chemicalbook.com]
- 11. PubChemLite - 2-methyl-2h-tetrazole (C2H4N4) [pubchemlite.lcsb.uni.lu]
- 12. 2H-Tetrazole synthesis [organic-chemistry.org]
- 13. Synthesis and Characterization of 1-Hydroxy-5-Methyltetrazole and Its Energetic Salts | MDPI [mdpi.com]
- 14. 2H-Tetrazole, 2-methyl- - Safety Data Sheet [chemicalbook.com]

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